

# A Technical Guide to the Physical and Chemical Properties of Anhydrous Lanthanum Nitrate

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## Compound of Interest

Compound Name: *Lanthanum nitrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of anhydrous **lanthanum nitrate**,  $\text{La}(\text{NO}_3)_3$ . The information is curated for professionals in research and drug development, with a focus on quantitative data, experimental protocols, and the compound's interaction with biological signaling pathways.

## Physical Properties

Anhydrous **lanthanum nitrate** is a white, crystalline solid that is highly hygroscopic, readily absorbing moisture from the air. Due to its hygroscopic nature, much of the readily available data pertains to its hydrated form, **lanthanum nitrate** hexahydrate,  $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ . It is crucial to distinguish between the anhydrous and hydrated forms when considering physical properties. The anhydrous form is soluble in water, ethanol, and acetone.<sup>[1]</sup>

## Table 1: Quantitative Physical Properties of Lanthanum Nitrate

Property	Anhydrous $\text{La}(\text{NO}_3)_3$	Hydrated $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$
Molecular Formula	$\text{La}(\text{NO}_3)_3$ <a href="#">[2]</a>	$\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ <a href="#">[3]</a>
Molar Mass	324.92 g/mol <a href="#">[2]</a>	433.01 g/mol <a href="#">[4]</a>
Appearance	White crystalline solid	White crystalline solid <a href="#">[4]</a>
Melting Point	Decomposes (see below)	40°C or 65-68°C <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	Decomposes	126°C (with decomposition) <a href="#">[3]</a>
Decomposition Temp.	Onset ~300-350°C; Final >600°C <a href="#">[5]</a>	Begins after melting <a href="#">[6]</a>
Water Solubility	High	1580 g/L (25°C) <a href="#">[1]</a>
Other Solubilities	Soluble in ethanol and acetone <a href="#">[1]</a>	Soluble in ethanol and acetone <a href="#">[1]</a>

Note: The melting and boiling points cited for the hydrated form often coincide with the onset of dehydration and decomposition.

## Crystal Structure

While detailed crystallographic data for anhydrous **lanthanum nitrate** is not readily available in standard literature, studies on its coordination in solutions reveal significant insights. In methanol, the  $\text{La}^{3+}$  ion is coordinated by nitrate anions acting as monodentate ligands.[\[7\]](#) The nitrate anions can act as both mono- and bidentate ligands when binding the metal ion, leading to complex solvation structures.[\[7\]](#) The structure of the hydrated form,  $[\text{La}(\text{NO}_3)_3(\text{H}_2\text{O})_5] \cdot \text{H}_2\text{O}$ , has been well-characterized.[\[6\]](#)

## Chemical Properties

Anhydrous **lanthanum nitrate** is a strong oxidizing agent and requires careful handling. Its chemical behavior is dominated by its reactivity and thermal instability.

## Reactivity and Stability

- **Oxidizing Agent:** As a nitrate salt, it is a strong oxidizer and may intensify fire or cause a fire upon contact with combustible materials.

- **Hygroscopicity:** It readily absorbs moisture from the atmosphere to form hydrates. This is a critical consideration for storage and handling.
- **Stability:** The material is stable under normal, dry storage conditions.[\[6\]](#)
- **Incompatibilities:** It is incompatible with strong reducing agents, strong acids, and combustible organic materials.

## Table 2: Chemical Hazards and Reactivity of Lanthanum Nitrate

Category	Information
GHS Hazard Statements	H272: May intensify fire; oxidizer. H318: Causes serious eye damage. H410: Very toxic to aquatic life with long lasting effects.
Primary Incompatibilities	Combustible materials, reducing agents, strong acids, organic substances.
Hazardous Decomp. Products	Nitrogen oxides (NO <sub>x</sub> ), Lanthanum oxides (La <sub>2</sub> O <sub>3</sub> ).

## Thermal Decomposition

The thermal decomposition of **lanthanum nitrate** is a multi-stage process. Studies using thermogravimetric analysis (TGA) show that the anhydrous salt is stable up to around 300°C. [\[5\]](#) The decomposition pathway involves the formation of intermediate oxynitrate species before yielding the final product, lanthanum oxide (La<sub>2</sub>O<sub>3</sub>).[\[5\]](#)[\[8\]](#)

The general decomposition pathway can be summarized as:  $\text{La}(\text{NO}_3)_3 \rightarrow \text{LaONO}_3 \rightarrow \text{La}_2\text{O}_3$

The process is complex and can be influenced by the atmosphere (air, nitrogen, or reducing). [\[5\]](#) For instance, in a reducing atmosphere (H<sub>2</sub>/Ar), decomposition completes at a lower temperature (~550°C) compared to in air or nitrogen (>600°C).[\[5\]](#)

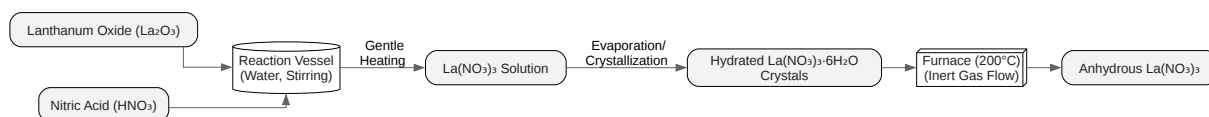
## Experimental Protocols

### Synthesis of Anhydrous Lanthanum Nitrate

A common laboratory method involves the reaction of lanthanum oxide with nitric acid, followed by careful dehydration of the resulting hydrated salt.[9][10]

Protocol:

- Reaction: Slowly add a stoichiometric amount of concentrated nitric acid ( $\text{HNO}_3$ ) to a suspension of lanthanum oxide ( $\text{La}_2\text{O}_3$ ) in deionized water with stirring. The reaction is exothermic and should be controlled.
  - $\text{La}_2\text{O}_3 + 6 \text{HNO}_3 \rightarrow 2 \text{La}(\text{NO}_3)_3 + 3 \text{H}_2\text{O}$
- Dissolution: Gently heat the mixture until a clear solution of **lanthanum nitrate** is obtained. [10]
- Crystallization: Evaporate the water to obtain crystals of **lanthanum nitrate** hexahydrate ( $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ ).
- Dehydration: To obtain the anhydrous form, heat the hydrated salt under a flow of inert gas (e.g., argon or nitrogen) at approximately  $200^\circ\text{C}$  for several hours until a constant weight is achieved.[7]



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*Workflow for the synthesis of anhydrous **lanthanum nitrate**.*

## Thermal Analysis (TGA)

Thermogravimetric Analysis (TGA) is essential for confirming the anhydrous nature and studying the decomposition of **lanthanum nitrate**.

#### General Protocol:

- **Instrument Calibration:** Calibrate the TGA instrument for temperature and mass according to the manufacturer's specifications.
- **Sample Preparation:** Place a small, accurately weighed sample (e.g., 5-15 mg) into a TGA crucible (typically platinum or alumina).<sup>[6]</sup>
- **Experimental Conditions:**
  - **Purge Gas:** Use a dry, inert gas like nitrogen or argon at a constant flow rate (e.g., 25-60 mL/min) to prevent reactions with air and remove gaseous products.<sup>[5][6]</sup>
  - **Heating Program:** Heat the sample from ambient temperature to approximately 800-900°C at a linear heating rate (e.g., 10°C/min).<sup>[6][11]</sup>
- **Data Analysis:** Record the mass loss as a function of temperature. Analyze the resulting TGA curve to identify dehydration steps (if any) and decomposition stages, calculating the mass loss at each step to correlate with theoretical values for intermediates and the final  $\text{La}_2\text{O}_3$  product.

## Safe Handling and Storage

- **Handling:** Use personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Handle in a well-ventilated area or fume hood. Avoid creating dust. Keep away from heat and combustible materials.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. The storage area should be separate from incompatible substances like reducing agents and organic materials.

## Relevance in Biological Systems and Drug Development

Lanthanum ions ( $\text{La}^{3+}$ ) are known to interact with biological systems, primarily due to their chemical similarity to calcium ions ( $\text{Ca}^{2+}$ ). This interaction is the basis for many of its applications and toxicological considerations in drug development.

## Lanthanum as a Calcium Antagonist

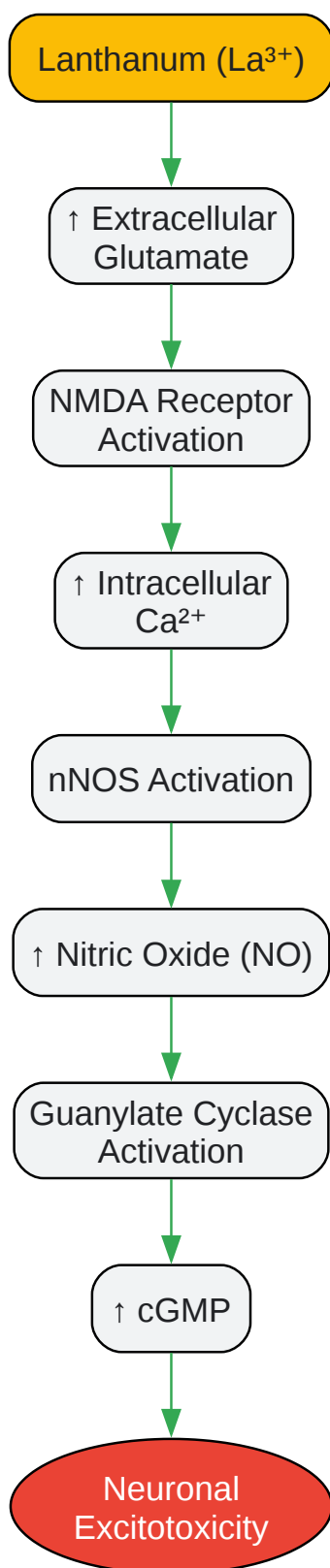
The ionic radius and charge of  $\text{La}^{3+}$  allow it to act as a potent blocker of various  $\text{Ca}^{2+}$  channels and to compete with  $\text{Ca}^{2+}$  for binding sites on proteins. This property is extensively used in research to probe the role of calcium in cellular processes.

## Impact on Cellular Signaling Pathways

Recent studies have elucidated the effects of lanthanum exposure on critical intracellular signaling pathways, which is of high interest to drug development and toxicology professionals.

### Glutamate-NO-cGMP Pathway

Lanthanum exposure has been shown to enhance the glutamate-nitric oxide-cyclic guanosine monophosphate (glutamate-NO-cGMP) signaling pathway in hippocampal neurons.[\[12\]](#)[\[13\]](#) This can lead to excitotoxicity. The proposed mechanism involves  $\text{La}^{3+}$  increasing glutamate levels and overactivating NMDA receptors, leading to an influx of  $\text{Ca}^{2+}$ , which triggers a downstream cascade resulting in elevated cGMP levels.[\[12\]](#)[\[13\]](#)

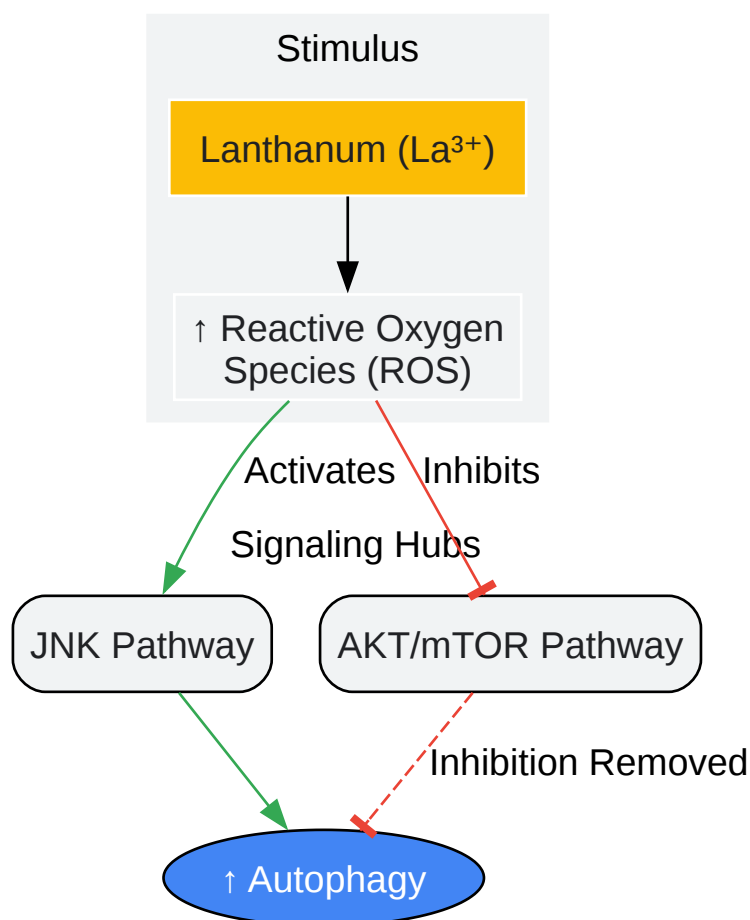


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*Lanthanum-induced enhancement of the Glutamate-NO-cGMP pathway.*

## ROS-Mediated Autophagy Pathways

Lanthanum can induce oxidative stress by increasing reactive oxygen species (ROS).[14][15] This surge in ROS can, in turn, modulate autophagy through multiple pathways. It activates the JNK signaling pathway and inhibits the pro-survival AKT/mTOR pathway, both of which lead to an increase in autophagy.[14][15] While autophagy is a cellular survival mechanism, excessive levels can lead to programmed cell death.[14]



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*ROS-mediated signaling pathways for autophagy induced by lanthanum.*

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